

Synthetic Protocols for Agrochemical Intermediates Using Isocyanates: Application Notes

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Compound of Interest

Compound Name: 4-Benzyloxyphenyl isocyanate

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This document provides detailed application notes and protocols for the synthesis of key agrochemical intermediates utilizing isocyanate chemistry. The protocols are compiled from peer-reviewed literature and patent filings, offering a practical guide for laboratory synthesis.

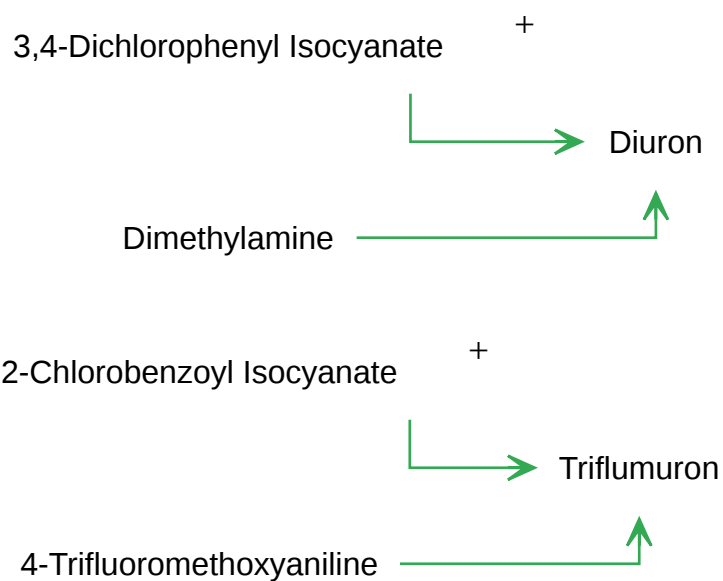
Synthesis of Phenylurea Herbicides

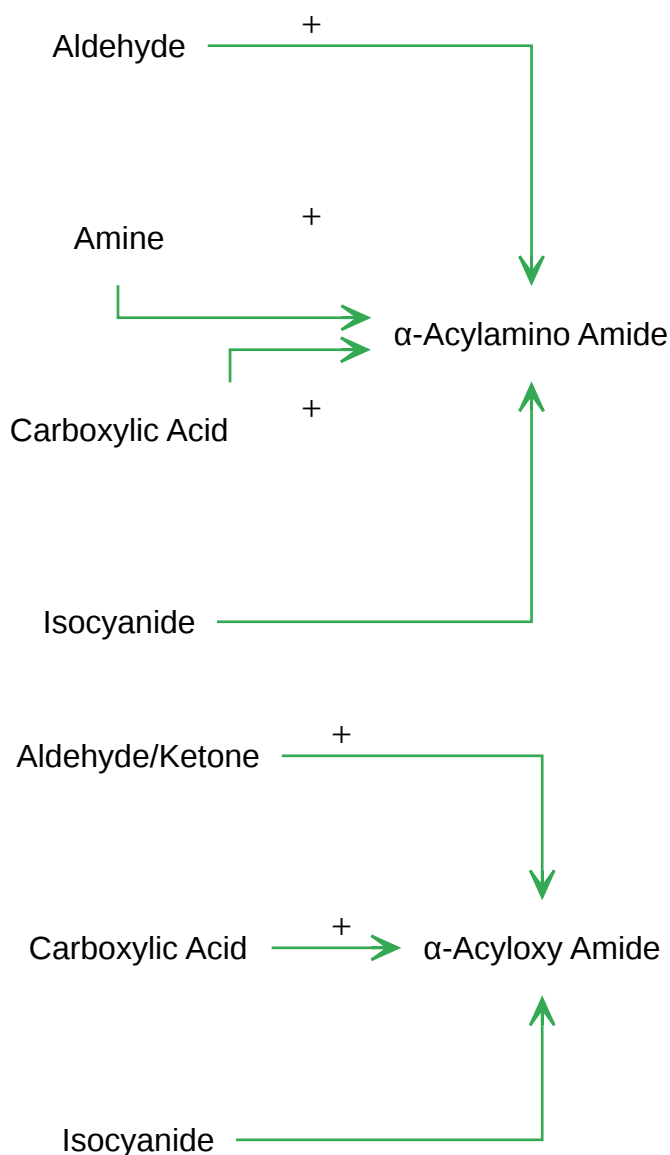
Phenylurea herbicides are a significant class of agrochemicals that function by inhibiting photosynthesis. A common synthetic route to these compounds involves the reaction of a substituted phenyl isocyanate with an amine.

Synthesis of Diuron

Diuron is a widely used herbicide for broad-spectrum weed control. It is synthesized by reacting 3,4-dichlorophenyl isocyanate with dimethylamine.

Reaction Scheme:





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